

Personal protective equipment for handling Sodium 3-hydroxybutyrate

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Compound of Interest

Compound Name: Sodium 3-hydroxybutyrate

Cat. No.: B145789

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Essential Safety and Handling Guide for Sodium 3-hydroxybutyrate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Sodium 3-hydroxybutyrate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe management of this chemical.

Personal Protective Equipment (PPE)

While specific quantitative data such as glove breakthrough times for **Sodium 3-hydroxybutyrate** are not readily available in published literature, the following table summarizes the recommended personal protective equipment based on safety data sheets. It is crucial to consult with the specific glove and equipment manufacturers to ensure chemical compatibility.

PPE Category	Specific Recommendations	User Verification
Eye/Face Protection	<p>Wear appropriate safety glasses with side shields or chemical safety goggles.[1][2]</p> <p>A face shield may be necessary for operations where splashing is a risk.[1]</p>	<p>Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.</p>
Skin Protection	<p>A laboratory coat or other protective clothing is necessary to prevent skin contact.[1] Long-sleeved clothing is recommended.[1][3]</p>	<p>Select based on the potential for skin exposure.</p>
Hand Protection	<p>Wear suitable chemical-resistant gloves.[1][2] Due to the lack of specific testing data, it is imperative to check with the glove manufacturer for compatibility. Nitrile, neoprene, and butyl rubber gloves are often recommended for general chemical handling.</p>	<p>Confirm with the glove manufacturer regarding the specific chemical compatibility for Sodium 3-hydroxybutyrate.</p>
Respiratory Protection	<p>Under normal conditions with adequate ventilation, respiratory protection is not typically required.[1] If dust formation is likely or ventilation is inadequate, a NIOSH (US) or CEN (EU) approved respirator, such as a type N95 dust mask, should be used.[1]</p>	<p>Assess the potential for dust generation during handling procedures.</p>

Experimental Protocols

1. Safe Handling Protocol:

- Ventilation: Always work in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood or a local exhaust ventilation system.
- Avoid Dust Formation: Handle the solid material carefully to minimize dust generation.[1][2]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1]
- Avoid Contact: Prevent contact with eyes, skin, and clothing.[1][4]
- Grounding: All equipment used when handling the product must be grounded to prevent static discharge, especially in the presence of dust.[3]

2. Storage Protocol:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[1][5]
- Temperature: Store at room temperature or as recommended by the manufacturer. Some sources suggest refrigeration (2-8°C) for long-term storage.[1]
- Incompatible Materials: Store away from strong oxidizing agents.[1][3]
- Hygroscopic Nature: As the material is hygroscopic, protect it from moisture.[6]

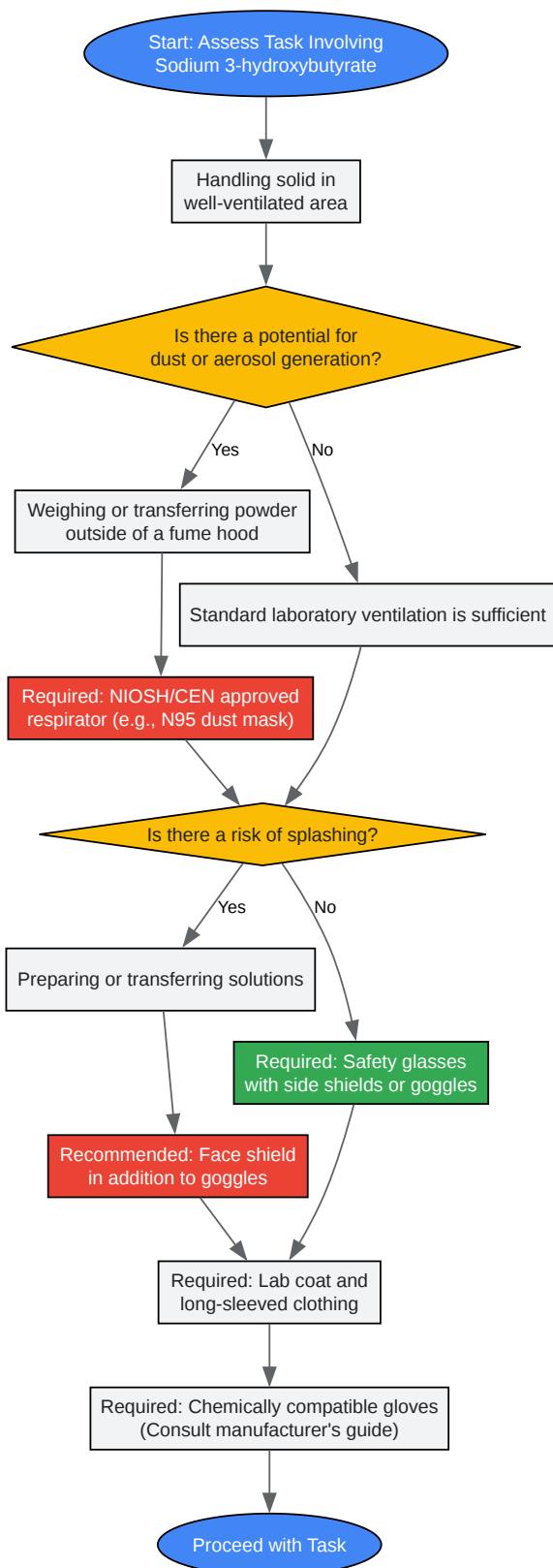
3. Disposal Protocol:

- Waste Classification: Unused **Sodium 3-hydroxybutyrate** and any contaminated materials (e.g., gloves, weighing paper) should be treated as chemical waste.[1]
- Containerization: Collect waste in a suitable, properly labeled, and sealed container for disposal.[1]
- Disposal Method: Dispose of chemical waste in accordance with all applicable federal, state, and local regulations.[1] It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]

4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[6]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[3][6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Logical Workflow for PPE Selection

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Caption: PPE selection workflow for **Sodium 3-hydroxybutyrate**.

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